

# Essential Safety and Logistical Information for Handling Ferroxdure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ferroxdure*

Cat. No.: *B1221835*

[Get Quote](#)

This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals working with **Ferroxdure**, a ceramic permanent magnet material. **Ferroxdure** is a trade name for a type of hard ferrite, typically composed of barium or strontium hexaferrite with the chemical formula  $(\text{Ba/Sr})\text{Fe}_{12}\text{O}_{19}$ . Adherence to these procedures is vital to ensure a safe laboratory environment and proper material handling.

## Personal Protective Equipment (PPE)

When handling **Ferroxdure**, particularly in forms that may generate dust or during processes like cutting or grinding, the following personal protective equipment is essential.

PPE Category	Item	Specifications & Use Case
Eye Protection	Safety Goggles	Must be worn at all times to protect against flying debris, especially during machining or when handling brittle magnets that could chip.[1][2]
Hand Protection	Protective Gloves	Heavy-duty gloves are recommended to prevent pinching and cuts from sharp edges.[1][2]
Respiratory Protection	Dust Mask or Respirator	Use a NIOSH-approved respirator if machining or creating dust to avoid inhalation of fine particles.
Body Protection	Lab Coat or Protective Clothing	Recommended to prevent skin contact with dust and to protect personal clothing.
Foot Protection	Steel-Toed Boots	Advised when handling large or heavy magnets to protect against foot injuries.[1]

## Operational Plan: Handling and Storage

### 1. Preparation:

- Clear the workspace of any metallic objects that could be attracted to the magnets.[2]
- Use non-magnetic tools (e.g., plastic, wood, non-magnetic stainless steel) when working with **Ferroxdure**.
- Ensure a safe distance is maintained from electronic devices and medical implants that could be affected by strong magnetic fields.[2] A buffer zone of at least 12-18 inches is recommended.[2]

## 2. Handling:

- Handle magnets slowly and deliberately to avoid them slamming together, which can cause chipping or shattering.[2]
- When separating strong magnets, use a non-magnetic spacer.[2]
- For heavy or large magnets, utilize mechanical aids or a team-lifting approach to prevent injuries.[1]

## 3. Storage:

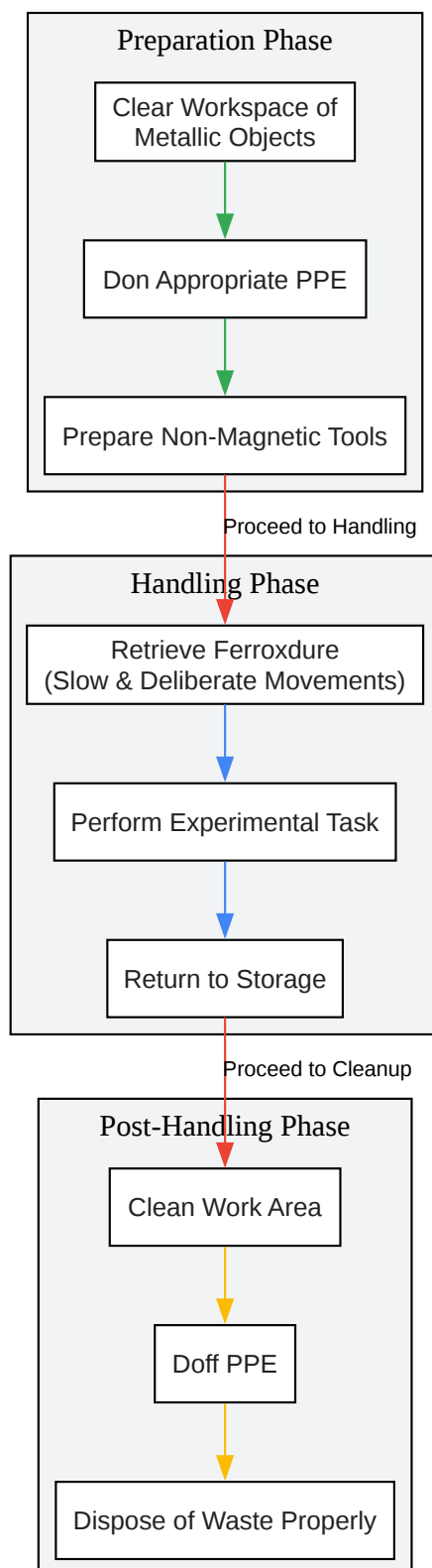
- Store **Ferroxdure** magnets in a cool, dry place in closed packaging.
- Keep magnets separated from each other to prevent unintended attraction and potential damage.
- Clearly label storage areas to indicate the presence of strong magnetic materials.[1]

# Disposal Plan

Unwanted or broken **Ferroxdure** magnets should be disposed of in accordance with local and national regulations. As they are not typically classified as hazardous waste, they can often be disposed of in a landfill. However, it is crucial to package them in a way that they do not attract and trap metallic debris during disposal.

# Experimental Workflow for Safe Handling

The following diagram illustrates the logical steps for safely handling **Ferroxdure** in a laboratory setting.



[Click to download full resolution via product page](#)

*Safe handling workflow for **Ferroxdure**.*

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. bitsavers.org [bitsavers.org]
- 2. Ferromagnetic material properties - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Ferroxdure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221835#personal-protective-equipment-for-handling-ferroxdure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)